# Application Note: Comprehensive Characterization of Methyl 2-(4-(pyridin-3-yl)phenyl)acetate

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Methyl 2-(4-(pyridin-3-yl)phenyl)acetate* |
| *CAS No.:* | *1624260-67-8* |
| *Cat. No.:* | *B1354827* |

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## Introduction

**Methyl 2-(4-(pyridin-3-yl)phenyl)acetate** is a bi-aryl compound of significant interest in medicinal chemistry and materials science due to its structural motifs. As an ester with both a phenyl and a pyridine ring, it possesses a unique electronic and structural profile that makes it a valuable building block in the synthesis of more complex molecules. Accurate and comprehensive characterization is paramount to confirm its identity, purity, and structural integrity, which are critical for its application in research and development.

This application note provides a detailed guide for the analytical characterization of **Methyl 2-(4-(pyridin-3-yl)phenyl)acetate**. It is designed for researchers, scientists, and drug development professionals, offering not just protocols but also the scientific rationale behind the choice of each analytical technique. The methodologies described herein form a self-validating system for the unambiguous identification and purity assessment of the target compound.

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# Analytical Workflow

A multi-technique approach is essential for the comprehensive characterization of **Methyl 2-(4-(pyridin-3-yl)phenyl)acetate**. The logical flow of analysis ensures a thorough confirmation of the molecular structure and assessment of its purity.




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Caption: Integrated workflow for the synthesis, purification, and comprehensive analytical characterization of **Methyl 2-(4-(pyridin-3-yl)phenyl)acetate**.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for the structural elucidation of organic molecules. For **Methyl 2-(4-(pyridin-3-yl)phenyl)acetate**, both $^{1}H$ and $^{13}C$ NMR are indispensable for confirming the connectivity of atoms. Advanced 2D NMR techniques such as COSY and HSQC can further validate the assignments.

## $^{1}H$ NMR Spectroscopy

Rationale: $^{1}H$ NMR provides information about the chemical environment, number, and connectivity of protons in the molecule. The expected spectrum of **Methyl 2-(4-(pyridin-3-yl)phenyl)acetate** will show distinct signals for the aromatic protons on both the pyridine and phenyl rings, as well as the aliphatic protons of the methylene and methyl groups.

Predicted Chemical Shifts:

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| Protons | Predicted Chemical Shift (δ, ppm) | Multiplicity | Integration |
|---|---|---|---|
| Pyridine-H2, H6 | 8.50 - 9.00 | m | 2H |
| Pyridine-H4, H5 | 7.40 - 7.90 | m | 2H |
| Phenyl-H (ortho to acetate) | 7.30 - 7.40 | d | 2H |
| Phenyl-H (ortho to pyridine) | 7.50 - 7.65 | d | 2H |
| -$CH_2$- | ~3.70 | s | 2H |
| -$OCH_3$ | ~3.65 | s | 3H |

Protocol:

- Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-$d_6$). The choice of solvent is critical; $CDCl_3$ is a common choice for many organic compounds.[1]
- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer for better signal dispersion.
- Data Acquisition: Acquire the $^1H$ NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak (e.g., $CHCl_3$ at 7.26 ppm).
- Analysis: Integrate the signals to determine the relative number of protons and analyze the coupling patterns to deduce the connectivity.

## $^{13}C$ NMR Spectroscopy

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Rationale: $^{13}C$ NMR provides information about the carbon skeleton of the molecule. Each unique carbon atom will give a distinct signal, allowing for the confirmation of the total number of carbons and their chemical environment.

Predicted Chemical Shifts:

| Carbon | Predicted Chemical Shift (δ, ppm) |
|---|---|
| C=O (ester) | ~171 |
| Aromatic C (quaternary) | 120 - 150 |
| Aromatic CH | 120 - 140 |
| -$CH_2$- | ~41 |
| -$OCH_3$ | ~52 |

Protocol:

- Sample Preparation: Use the same sample prepared for $^{1}H$ NMR.
- Instrument Setup: Use a broadband probe on the NMR spectrometer.
- Data Acquisition: Acquire a proton-decoupled $^{13}C$ NMR spectrum. A larger number of scans will be required compared to $^{1}H$ NMR due to the lower natural abundance of $^{13}C$.
- Data Processing: Process the data similarly to the $^{1}H$ NMR spectrum.
- Analysis: Correlate the observed chemical shifts with the expected values for the proposed structure.

## Mass Spectrometry (MS)

Rationale: Mass spectrometry is a powerful technique for determining the molecular weight of a compound and can provide information about its chemical structure through fragmentation patterns. High-resolution mass spectrometry (HRMS) is particularly valuable for confirming the elemental composition.

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Expected Molecular Ion Peak: For **Methyl 2-(4-(pyridin-3-yl)phenyl)acetate** ($C_{14}H_{13}NO_2$), the expected monoisotopic mass is 227.0946 g/mol .

Protocol:

- Sample Preparation: Prepare a dilute solution of the compound in a suitable solvent (e.g., methanol or acetonitrile).
- Instrumentation: Use an electrospray ionization (ESI) source coupled with a high-resolution mass analyzer such as a time-of-flight (TOF) or Orbitrap instrument.
- Data Acquisition: Acquire the mass spectrum in positive ion mode to observe the protonated molecule $[M+H]^+$.
- Analysis: Compare the experimentally determined mass of the molecular ion with the calculated exact mass to confirm the elemental formula.

# Fourier-Transform Infrared (FTIR) Spectroscopy

Rationale: FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. For **Methyl 2-(4-(pyridin-3-yl)phenyl)acetate**, characteristic peaks for the ester carbonyl group, C-O stretching, and aromatic C-H and C=C bonds are expected.

Expected Characteristic Peaks:

| Functional Group | Wavenumber ($cm^{-1}$) |
|---|---|
| C=O (ester) | 1730 - 1750 |
| C-O (ester) | 1150 - 1250 |
| C=C (aromatic) | 1450 - 1600 |
| C-H (aromatic) | 3000 - 3100 |
| C-H (aliphatic) | 2850 - 3000 |

Protocol:

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- Sample Preparation: The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr) after dissolving in a volatile solvent, or as a KBr pellet.
- Instrumentation: Use a standard FTIR spectrometer.
- Data Acquisition: Record the spectrum over the mid-infrared range (typically 4000-400 $cm^{-1}$).
- Analysis: Identify the characteristic absorption bands and correlate them with the functional groups present in the molecule.[2]

## High-Performance Liquid Chromatography (HPLC)

Rationale: HPLC is a crucial technique for assessing the purity of a compound. By separating the sample into its individual components, the percentage purity can be accurately determined. A well-developed HPLC method will show a single major peak for the pure compound.

Protocol:

- Sample Preparation: Prepare a standard solution of the compound in the mobile phase at a known concentration (e.g., 1 mg/mL).
- Instrumentation: Use a reverse-phase C18 column with a UV detector.
- Method Development:
  - Mobile Phase: A gradient of water (A) and acetonitrile (B), both containing 0.1% trifluoroacetic acid (TFA) or formic acid, is a good starting point.
  - Flow Rate: 1.0 mL/min.
  - Detection Wavelength: Monitor at a wavelength where the compound has strong absorbance (e.g., 254 nm).
- Analysis: Inject the sample and analyze the resulting chromatogram. The purity is calculated based on the area percentage of the main peak.

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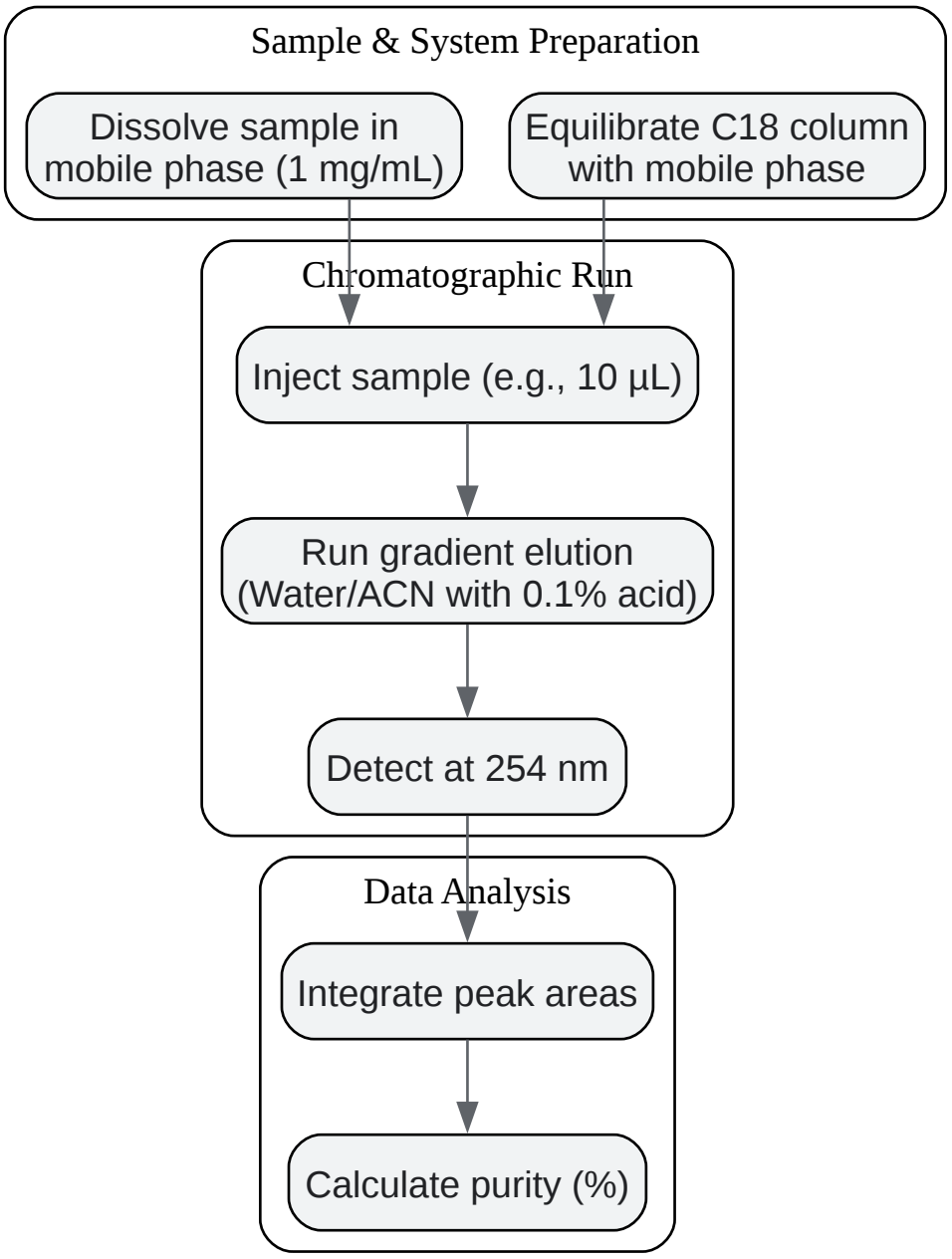


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